Application Notes: Vegfr-2-IN-43 for In Vitro Cell-Based Assays

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Compound of Interest	
Compound Name:	Vegfr-2-IN-43
Cat. No.:	B12366394

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These application notes provide detailed protocols for utilizing **Vegfr-2-IN-43**, a potent and selective inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), in various in vitro cell-based assays. These guidelines are intended for researchers, scientists, and drug development professionals investigating angiogenesis, tumor growth, and other VEGFR-2-mediated processes.

Introduction

Vascular Endothelial Growth Factor (VEGF) and its primary receptor, VEGFR-2 (also known as KDR or Flk-1), are key regulators of angiogenesis, the formation of new blood vessels from pre-existing ones. The VEGF/VEGFR-2 signaling pathway plays a crucial role in both physiological processes, such as embryonic development and wound healing, and pathological conditions, including tumor growth and metastasis. Upon binding of VEGF-A, VEGFR-2 dimerizes and undergoes autophosphorylation of specific tyrosine residues in its cytoplasmic domain. This activation triggers a cascade of downstream signaling pathways, including the PLCγ-PKC-Raf-MEK-MAPK pathway, which promotes endothelial cell proliferation, and the PI3K/AKT pathway, which is critical for cell survival.

Vegfr-2-IN-43 is a small molecule inhibitor that competitively binds to the ATP-binding site within the kinase domain of VEGFR-2, thereby blocking its autophosphorylation and subsequent downstream signaling. This inhibition of VEGFR-2 activity makes **Vegfr-2-IN-43** a valuable tool for studying the biological consequences of VEGFR-2 blockade and for evaluating its potential as an anti-angiogenic therapeutic agent.
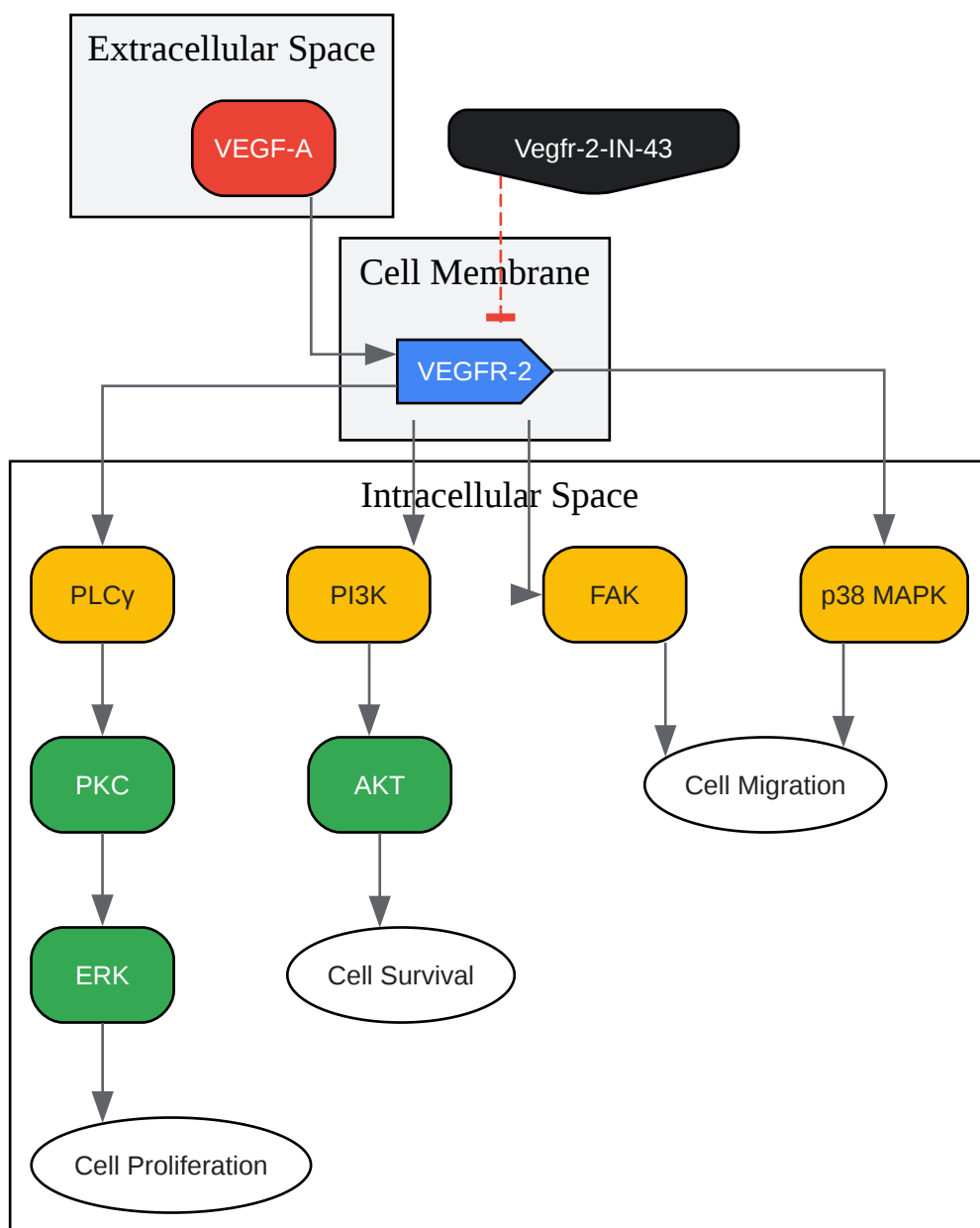
Data Presentation

The following table summarizes the expected inhibitory activities of **Vegfr-2-IN-43** in various in vitro assays. Researchers should determine these values experimentally for their specific cell lines and assay conditions.

Assay Type	Cell Line	Endpoint	Vegfr-2-IN-43 IC_{50} / Effect
VEGFR-2 Kinase Assay	Enzyme-based	Inhibition of VEGFR-2 phosphorylation	[Insert experimental data]
Cell Proliferation Assay	HUVEC	Inhibition of VEGF-induced proliferation	[Insert experimental data]
Cell Migration Assay	HUVEC	Inhibition of VEGF-induced migration	[Insert experimental data]
Endothelial Tube Formation	HUVEC	Inhibition of capillary-like structure formation	[Insert experimental data]
Western Blot Analysis	HUVEC	Reduction of p-VEGFR-2 levels	[Insert experimental data]

Signaling Pathway and Experimental Workflows
VEGFR-2 Signaling Pathway

Extracellular Space

VEGF-A

Vegfr-2-IN-43

Cell Membrane

VEGFR-2

Intracellular Space

PLCγ → PKC → ERK → Cell Proliferation

PI3K → AKT → Cell Survival

FAK → Cell Migration

p38 MAPK → Cell Migration

Preparation
Seed HUVECs in a 96-well plate → Culture overnight

Treatment
Serum-starve cells → Add Vegfr-2-IN-43 → Add VEGF → Incubate for 48-72h

Analysis
Add MTT or CCK-8 reagent → Read absorbance → Calculate IC$_{50}$

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